

Propan-2-(¹⁷O)ol: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *propan-2-(¹⁷O)ol*

CAS No.: 1173018-27-3

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propan-2-(¹⁷O)ol, an isotopically labeled variant of isopropyl alcohol, is a valuable tool in advanced research, particularly in mechanistic studies and nuclear magnetic resonance (NMR) spectroscopy. The incorporation of the stable oxygen-17 isotope allows for detailed tracking and analysis of molecular interactions and metabolic pathways. While the isotopic label provides unique analytical advantages, it does not significantly alter the fundamental chemical and physical properties of the parent compound. Therefore, the safety and handling protocols for propan-2-(¹⁷O)ol are predicated on the well-established guidelines for propan-2-ol (isopropyl alcohol). This guide provides a comprehensive overview of the safety considerations, handling procedures, and emergency protocols necessary for the responsible use of propan-2-(¹⁷O)ol in a laboratory setting.

I. Core Principle: Analogous Safety to Propan-2-ol

The primary determinant of a chemical's hazardous properties lies in its molecular structure and the nature of its chemical bonds. The substitution of the naturally abundant ¹⁶O with the

stable isotope ^{17}O in propan-2-ol results in a negligible change in its chemical reactivity and physical characteristics. Consequently, the hazards associated with propan-2-(^{17}O)ol are considered identical to those of standard propan-2-ol. Authoritative sources for isotopically labeled compounds confirm that their material safety data sheets (MSDS) are generally assumed to be similar or identical to the corresponding unlabeled compound[1].

II. Hazard Identification and Risk Assessment

Propan-2-ol is classified as a hazardous substance with several key risks that must be managed.

A. Physicochemical Hazards:

- **Flammability:** Propan-2-ol is a highly flammable liquid and vapor (H225)[2][3][4]. Its vapors are heavier than air and can travel considerable distances to an ignition source, leading to flashback[5][6]. It has a low flash point of 12°C (closed cup)[4]. Vapors can form explosive mixtures with air, particularly in enclosed or poorly ventilated spaces[4][5].

B. Health Hazards:

- **Eye Irritation:** Causes serious eye irritation (H319)[2][3][4][7]. Contact with the liquid or high concentrations of vapor can result in significant discomfort and potential damage to the eyes.
- **Central Nervous System Effects:** May cause drowsiness or dizziness (H336)[2][3][4]. Inhalation of vapors can lead to depression of the central nervous system, resulting in symptoms such as headache, nausea, and incoordination.
- **Toxicity:** While generally considered to have low acute toxicity, it can be toxic by inhalation, ingestion, and skin absorption[8].

Quantitative Hazard Data

Hazard Classification	GHS Code	Description	Source
Flammable Liquid	H225	Highly flammable liquid and vapour	[2][3][4]
Eye Irritation	H319	Causes serious eye irritation	[2][3][4][7]
Specific Target Organ Toxicity	H336	May cause drowsiness or dizziness	[2][3][4]

III. Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to ensuring a safe laboratory environment when working with propan-2-(¹⁷O)ol.

A. Engineering Controls:

- **Ventilation:** All work with propan-2-(¹⁷O)ol should be conducted in a well-ventilated area, preferably within a certified laboratory chemical fume hood[8][9]. This is crucial to prevent the accumulation of flammable vapors and to minimize inhalation exposure.
- **Ignition Source Control:** All potential ignition sources, including open flames, sparks, hot surfaces, and static electricity, must be strictly excluded from the handling area[3][9][10][11]. Use only non-sparking tools and explosion-proof equipment where necessary[2][3][10][11].
- **Grounding and Bonding:** To prevent the buildup of static electricity, which can ignite flammable vapors, ensure that containers and receiving equipment are properly grounded and bonded during transfer[2][3][5][11].

B. Personal Protective Equipment (PPE):

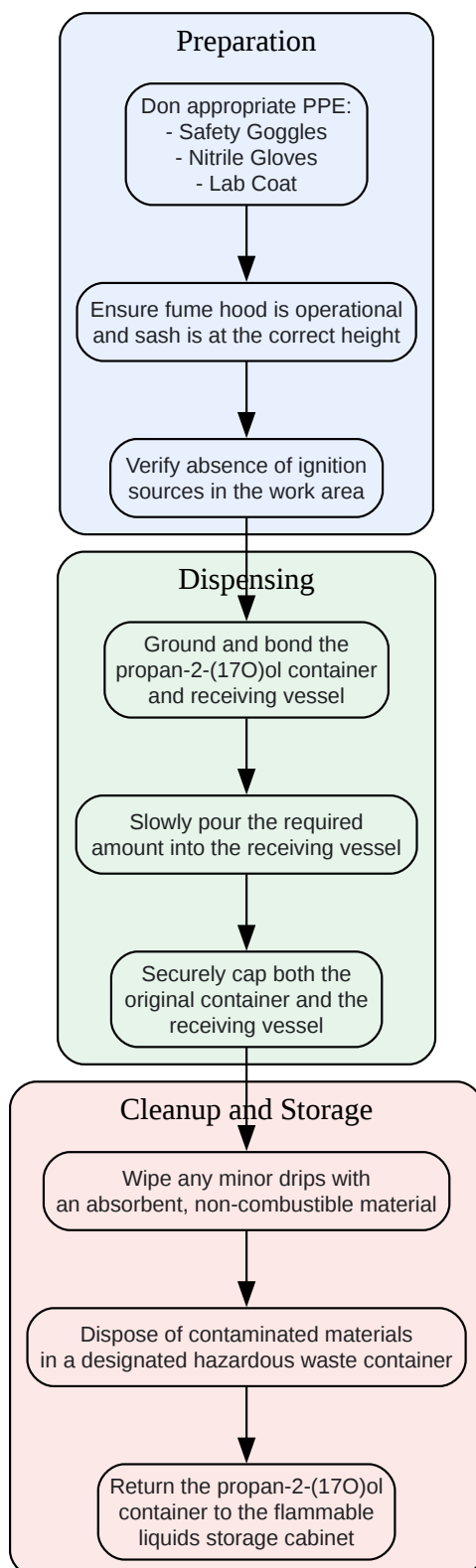
A comprehensive PPE strategy is essential for personal protection.

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles	To prevent eye contact and serious irritation[8][9].
Hand Protection	Nitrile or butyl gloves	To prevent skin contact and absorption[8].
Body Protection	Fully-buttoned lab coat or chemical-resistant apron	To protect skin from accidental splashes[8][9].
Respiratory Protection	Use in a fume hood is the primary control. If exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate organic vapor cartridge is necessary.	To prevent inhalation of vapors that can cause drowsiness and dizziness[10].

C. Storage Requirements:

- Container: Store in a tightly closed, properly labeled container[2][3][7]. The label should clearly identify the contents as propan-2-(¹⁷O)ol and include all relevant hazard warnings.
- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids[3][7][10]. This area should be away from heat, direct sunlight, and incompatible materials such as oxidizing agents, reducing agents, acids, and alkalis[8].
- Quantity: Keep the amount of propan-2-(¹⁷O)ol in the laboratory to a minimum[7].

Experimental Workflow: Safe Dispensing of Propan-2-(¹⁷O)ol



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Caption: Workflow for the safe dispensing of propan-2-(¹⁷O)ol.

IV. Emergency Procedures

Prompt and correct responses to emergencies are critical to mitigating harm.

A. Spills and Leaks:

- **Small Spills:** For small spills that can be cleaned up in less than 15 minutes, wear appropriate PPE, absorb the spill with inert material (such as sand or earth), and place it in a sealed container for hazardous waste disposal[4][12].
- **Large Spills:** In the event of a large spill, evacuate the area immediately and remove all ignition sources[2][4]. If it is safe to do so, try to stop the leak. Ventilate the area and contain the spill to prevent it from entering drains[2][7]. Contact your institution's environmental health and safety department for assistance.

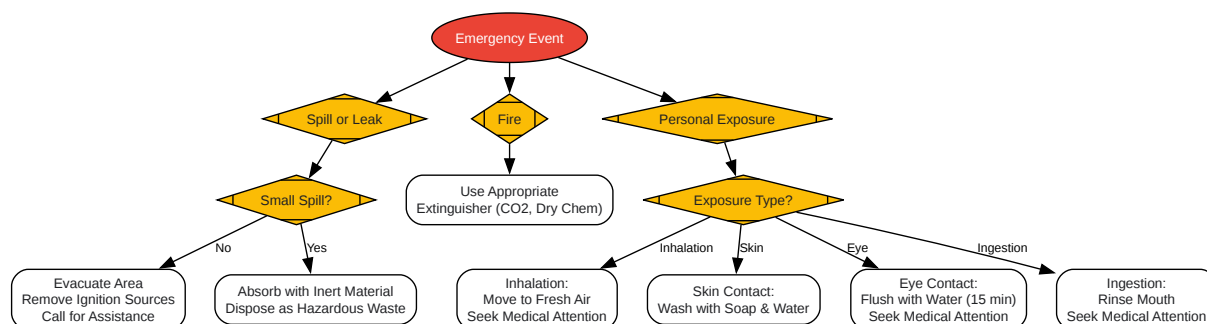
B. Fire:

- **Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray to extinguish a fire[2].
- **Firefighting Procedures:** Firefighters should wear self-contained breathing apparatus and full protective gear[2][4].

C. First Aid:

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention[7].
- **Skin Contact:** Remove contaminated clothing and wash the affected area with plenty of soap and water[7][12].
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention[2][7].
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[7].

Emergency Response Logic



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Caption: Decision-making flowchart for emergencies involving propan-2-(¹⁷O)ol.

V. Waste Disposal

All waste containing propan-2-(¹⁷O)ol, including contaminated absorbent materials, must be disposed of as hazardous waste. Collect waste in a compatible, properly labeled container and follow all local, state, and federal regulations for hazardous waste disposal[3][8].

VI. Conclusion

The use of propan-2-(¹⁷O)ol offers significant advantages in scientific research. By understanding that its hazards are analogous to those of propan-2-ol and by implementing the rigorous safety protocols outlined in this guide, researchers can safely harness the unique analytical capabilities of this isotopically labeled compound. A proactive approach to safety, encompassing thorough risk assessment, proper use of engineering controls and PPE, and preparedness for emergencies, is the cornerstone of responsible laboratory practice.

References

- SAFETY DATA SHEET PROPAN-2-OL LRG. (2018, May 18). Retrieved from [\[Link\]](#)

- Propan-2-ol - SAFETY DATA SHEET. (2023, January 12). Breckland Scientific Supplies Ltd. Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Propan-2-ol. (2009, September 1). Fisher Scientific. Retrieved from [\[Link\]](#)
- Safety Data Sheet acc. to 29 CFR 1910.1200 App D - Isopropanol 99,9%. (2025, June 3). AprintaPro GmbH. Retrieved from [\[Link\]](#)
- propan-2-ol - SAFETY DATA SHEET. (2025, January 6). RCI Labscan Limited. Retrieved from [\[Link\]](#)
- Safety Data Sheet: Propan-2-ol. (2020, March 10). Chemos GmbH&Co.KG. Retrieved from [\[Link\]](#)
- propan-2-ol - Sdfine. Retrieved from [\[Link\]](#)
- Safety Data Sheet: Propan-2-ol. Chemos GmbH&Co.KG. Retrieved from [\[Link\]](#)
- Alcohols (Methanol, Ethanol, Propanol, etc.). Washington State University. Retrieved from [\[Link\]](#)
- Safe Handling of Alcohol in the Laboratory. National Science Teachers Association. Retrieved from [\[Link\]](#)
- Ethanol Factsheet. Stanford Environmental Health & Safety. Retrieved from [\[Link\]](#)

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Sources

- [1. isotope.com \[isotope.com\]](https://www.isotope.com)
- [2. geneseo.edu \[geneseo.edu\]](https://www.geneseo.edu)

- [3. chemicals.co.uk \[chemicals.co.uk\]](#)
- [4. rcilabscan.com \[rcilabscan.com\]](#)
- [5. chemos.de \[chemos.de\]](#)
- [6. chemos.de \[chemos.de\]](#)
- [7. brecklandscientific.co.uk \[brecklandscientific.co.uk\]](#)
- [8. wpcdn.web.wsu.edu \[wpcdn.web.wsu.edu\]](#)
- [9. methanol.org \[methanol.org\]](#)
- [10. fishersci.co.uk \[fishersci.co.uk\]](#)
- [11. static.3d-basics.com \[static.3d-basics.com\]](#)
- [12. ehs.stanford.edu \[ehs.stanford.edu\]](#)
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